

# A Definitive Guide to the Certification of New Magnesium-24 Reference Materials

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## Compound of Interest

Compound Name: Magnesium24

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For researchers, scientists, and drug development professionals, the accuracy and consistency of isotopic measurements are paramount. This guide provides a comprehensive comparison of newly certified Magnesium-24 ( $^{24}\text{Mg}$ ) reference materials against established standards, supported by experimental data and detailed protocols to ensure the integrity of your research.

The landscape of magnesium isotope metrology has evolved significantly with the introduction of new, high-purity, and isotopically homogeneous reference materials. This shift has been largely driven by the recognized isotopic inhomogeneity of the long-standing primary reference material, NIST SRM 980.<sup>[1]</sup> This guide details the certified values of these new materials, outlines the experimental procedures for their characterization, and offers a clear comparison to assist researchers in selecting the most appropriate standards for their applications.

## Comparative Analysis of Magnesium Isotope Reference Materials

The selection of a suitable reference material is critical for achieving accurate and comparable isotopic data. The following tables summarize the certified isotopic compositions of the new European Reference Materials (ERM-AE143, ERM-AE144, and ERM-AE145), alongside other key international standards.

Table 1: Certified Isotopic Composition of New ERM Magnesium Reference Materials

Reference Material	Isotope Amount Ratio $n(^{25}\text{Mg})/n(^{24}\text{Mg})$ (mol/mol)	Isotope Amount Ratio $n(^{26}\text{Mg})/n(^{24}\text{Mg})$ (mol/mol)	Isotope Amount Fraction $x(^{24}\text{Mg})$ (mol/mol)	Isotope Amount Fraction $x(^{25}\text{Mg})$ (mol/mol)	Isotope Amount Fraction $x(^{26}\text{Mg})$ (mol/mol)	Molar Mass $M(\text{Mg})$ (g/mol)
ERM-AE143	$0.126590 \pm 0.000020$	$0.139362 \pm 0.000043$	$0.789920 \pm 0.000046$	$0.099996 \pm 0.000014$	$0.110085 \pm 0.000028$	$24.305017 \pm 0.000073$
ERM-AE144	$0.126486 \pm 0.000022$	$0.139138 \pm 0.000039$	$0.790124 \pm 0.000039$	$0.099949 \pm 0.000014$	$0.109927 \pm 0.000023$	$24.304609 \pm 0.000064$
ERM-AE145	$0.126500 \pm 0.000021$	$0.139180 \pm 0.000037$	$0.790082 \pm 0.000038$	$0.099959 \pm 0.000013$	$0.109959 \pm 0.000022$	$24.304724 \pm 0.000062$

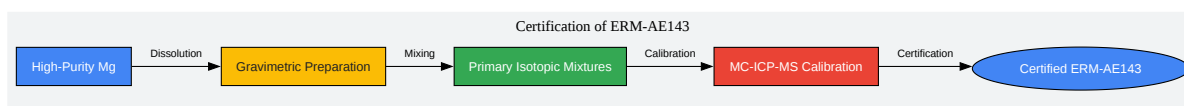
Uncertainties are stated with a coverage factor  $k=2$ .

Table 2: Comparison with Other Widely Used Magnesium Isotope Reference Materials

Reference Material	Description	Key Characteristics and Certified Values
NIST SRM 980	High-purity magnesium metal	Historically the primary reference material. Now known to be isotopically inhomogeneous.[1] Original certified values: $n(^{25}\text{Mg})/n(^{24}\text{Mg}) = 0.12663 \pm 0.00013$ , $n(^{26}\text{Mg})/n(^{24}\text{Mg}) = 0.13932 \pm 0.00026$ . [2]
DSM3	Magnesium nitrate solution	Widely used as a "delta-zero" material in the geochemical community.[1] ERM-AE143 is isotopically lighter than DSM3.
Cambridge 1	Magnesium solution	Developed alongside DSM3 as a readily available, homogeneous reference solution.[3]
IRMM-009	Magnesium nitrate solution	A certified reference material for isotopic measurements.

## The New Gold Standard: ERM-AE143

A significant development in magnesium isotope metrology is the certification of ERM-AE143 as the new primary isotopic reference material, intended to anchor the magnesium delta scale as the " $\delta=0$ " standard. This series of ERM materials was certified through a rigorous ab initio calibration, ensuring direct SI traceability.



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Certification workflow for ERM-AE143.

## Experimental Protocols

The certification of these new reference materials and the routine analysis of magnesium isotopes rely on precise and accurate analytical methodologies. The following is a generalized protocol for the determination of magnesium isotopic compositions using Multi-Collector Inductively Coupled Plasma Mass Spectrometry (MC-ICP-MS).

### 1. Sample Preparation and Purification:

- Objective: To separate magnesium from the sample matrix to avoid isobaric and matrix-induced interferences.
- Methodology:
  - Accurately weigh and dissolve the sample in a suitable acid (e.g., ultrapure  $\text{HNO}_3$ ).
  - Employ cation-exchange chromatography for the separation of magnesium. A common resin used is AG50W-X8.
  - Elute the matrix elements with an appropriate acid, followed by the collection of the purified magnesium fraction.
  - Evaporate the collected fraction to dryness and reconstitute in a dilute acid solution (e.g., 0.3 M  $\text{HNO}_3$ ) to a known concentration.

### 2. Mass Spectrometric Analysis:

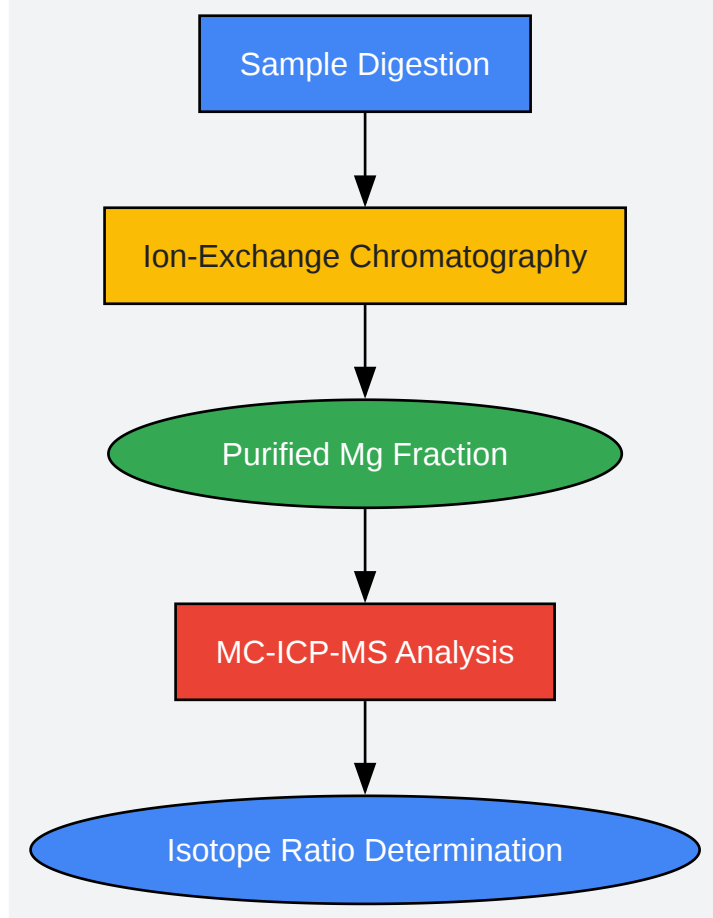
- Instrument: A high-resolution Multi-Collector Inductively Coupled Plasma Mass Spectrometer (MC-ICP-MS).
- Procedure:
  - Introduce the purified sample solution into the plasma source.

- Measure the ion beams of the three stable magnesium isotopes ( $^{24}\text{Mg}$ ,  $^{25}\text{Mg}$ , and  $^{26}\text{Mg}$ ) simultaneously using Faraday collectors.
- Correct for instrumental mass bias using a sample-standard bracketing technique with a certified reference material (e.g., ERM-AE143).
- Multiple measurements of the sample and standard are performed to ensure high precision.

### 3. Data Processing:

- Calculate the isotope ratios (e.g.,  $^{25}\text{Mg}/^{24}\text{Mg}$  and  $^{26}\text{Mg}/^{24}\text{Mg}$ ).
- Express the results in the delta notation ( $\delta^{25}\text{Mg}$  and  $\delta^{26}\text{Mg}$ ) relative to the bracketing standard, where:  $\delta(\text{‰}) = [ (R_{\text{sample}} / R_{\text{standard}}) - 1 ] * 1000$  (R represents the measured isotope ratio)

## Analytical Workflow for Mg Isotope Analysis



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Generalized experimental workflow.

## Conclusion

The certification of the ERM-AE143 series of reference materials represents a significant advancement in the field of magnesium isotope analysis, providing a robust and SI-traceable foundation for future research. By offering isotopically homogeneous materials with well-characterized uncertainties, these new standards will enhance the comparability and reliability of data across different laboratories and applications, from geochemical and cosmochemical studies to biomedical and pharmaceutical research. Researchers are encouraged to adopt these new reference materials to ensure the highest quality and integrity of their isotopic measurements.

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## References

- 1. Magnesium Isotopic Reference Materials | Commission on Isotopic Abundances and Atomic Weights [ciaaw.org]
- 2. tsapps.nist.gov [tsapps.nist.gov]
- 3. researchgate.net [researchgate.net]
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